

# An In-depth Technical Guide on N-(3-aminopropyl)caprolactam

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## Compound of Interest

Compound Name: 2H-Azepin-2-one, 1-(3-aminopropyl)hexahydro-

Cat. No.: B1265785

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for N-(3-aminopropyl)caprolactam, a derivative of caprolactam with applications in various chemical syntheses. The information is presented to support research and development activities.

## Physicochemical Properties

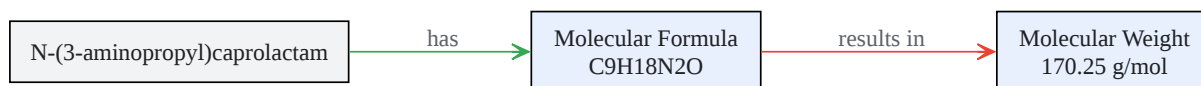
N-(3-aminopropyl)caprolactam is an organic compound featuring both an amine and a lactam functional group.<sup>[1]</sup> Its chemical structure allows for a range of reactions, making it a versatile intermediate.<sup>[1]</sup> The fundamental properties of this molecule are summarized below.

Table 1: Molecular Formula and Weight of N-(3-aminopropyl)caprolactam

Property	Value	Reference
Chemical Formula	C9H18N2O	[1][2][3]
Molecular Weight	170.25 g/mol	[1][2]
CAS Number	24566-95-8	[1][2]

## Structural and Molecular Relationship

The chemical formula dictates the molecular weight, providing a foundational understanding of the compound's stoichiometry and mass.



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Caption: Relationship between compound, formula, and molecular weight.

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## References

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